

4-Fluorobenzoyl-Carbonyl-13C Chloride: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: *4-Fluorobenzoyl-carbonyl-13C
chloride*

CAS No.: *91742-47-1*

Cat. No.: *B1612492*

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Part 1: Executive Summary

4-Fluorobenzoyl-carbonyl-13C chloride is a specialized isotopic reagent used primarily in metabolic tracking, NMR structural elucidation, and the synthesis of labeled pharmaceutical candidates. Its handling requires a dual-threat mitigation strategy:

- **Chemical Hazard:** As an acyl chloride, it is a potent lachrymator and corrosive agent that reacts violently with moisture to release hydrochloric acid (HCl).
- **Isotopic Integrity:** The carbonyl-13C label represents a significant financial and scientific investment. Inadvertent hydrolysis not only poses a safety risk but results in irreversible isotopic dilution (loss of the

C tag as

C-4-fluorobenzoic acid).

This guide synthesizes standard corrosive handling protocols with high-value reagent conservation techniques, ensuring both operator safety and data integrity.

Part 2: Chemical Profile & Physical Properties

The introduction of the

C isotope increases the molecular weight slightly (~1 Dalton) but does not significantly alter the chemical reactivity or acute safety profile compared to the unlabeled isotopologue. However, the consequence of error is magnified by the material's cost.

Property	Value	Notes
CAS Number	403-43-0 (Unlabeled)	Consult specific CoA for labeled CAS
Formula		Carbonyl carbon is labeled
Molecular Weight	~159.5 g/mol	+1.00335 Da due to C
Physical State	Liquid	Colorless to pale yellow
Boiling Point	193°C (at 760 mmHg)	High boiling point; low volatility but lachrymatory
Density	1.342 g/mL	Denser than water
Flash Point	82°C	Combustible
Solubility	Reacts violently with water	Soluble in dry DCM, THF, Toluene

Part 3: Hazard Identification & Toxicology

The Hydrolysis Threat

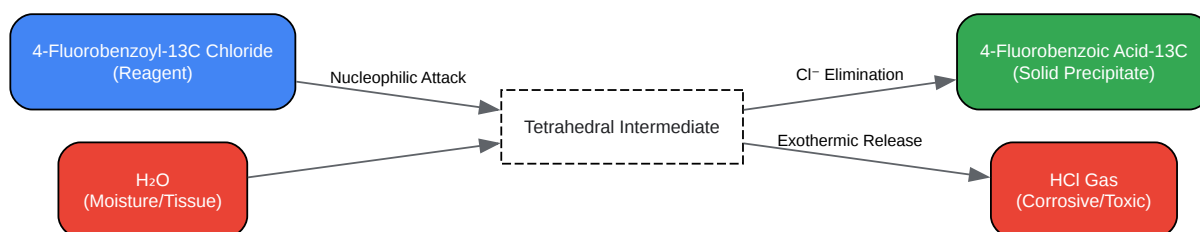
The primary hazard is the compound's electrophilic nature. Upon contact with ambient moisture or mucosal membranes, it undergoes rapid nucleophilic acyl substitution.

Mechanism of Injury:

- Inhalation: Vapors hydrolyze in the respiratory tract, forming HCl gas and 4-fluorobenzoic acid. This causes immediate bronchial irritation, potential pulmonary edema, and chemical pneumonitis.
- Skin/Eye Contact: Immediate corrosive burns. The lipophilic fluorinated ring allows the compound to penetrate the dermis before fully hydrolyzing, potentially deepening the burn.

Visualization: Hydrolysis Pathway

The following diagram illustrates the degradation pathway that poses both a safety hazard and a loss of isotopic value.



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Figure 1: Reaction pathway of 4-fluorobenzoyl-13C chloride with moisture. The release of HCl constitutes the immediate acute hazard, while the formation of the acid represents the loss of the isotopic label.

Part 4: Strategic Handling Protocols

To preserve the

C label and ensure safety, Schlenk line techniques or a glovebox are mandatory. Open-air pouring is strictly prohibited.

Storage & Stability

- Atmosphere: Store under Argon or Nitrogen.[1] Carbon dioxide is not a suitable inert gas for long-term storage of reactive acyl chlorides due to potential trace moisture in lower-grade CO2 cylinders.

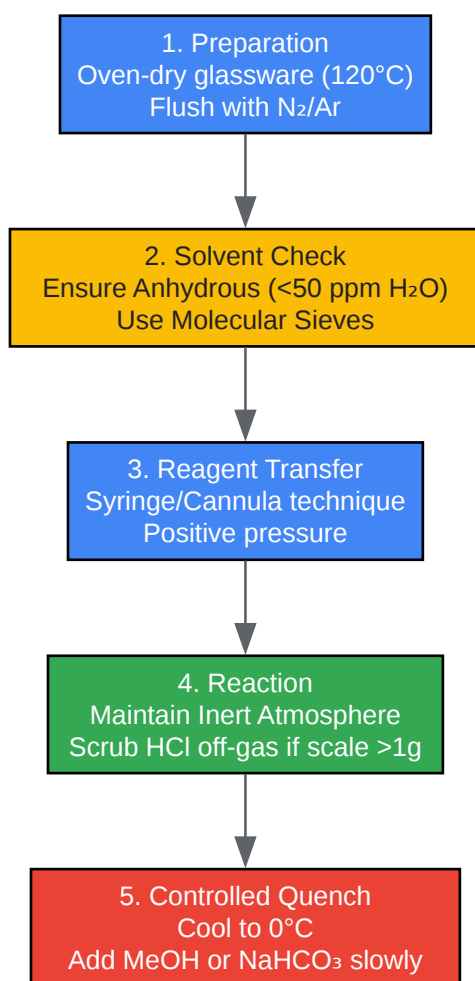
- Temperature: Refrigerate (2–8°C). Cold storage reduces vapor pressure, minimizing lachrymatory risk upon opening.
- Secondary Containment: Store the primary vial inside a secondary jar containing desiccant (e.g., Drierite or activated molecular sieves) to intercept moisture.

Transfer Protocol (Syringe Technique)

Never pour this reagent. Use a positive-pressure transfer method.

- Preparation: Oven-dry all glassware and needles. Flush the receiving flask with inert gas.
- Pressure Equalization: Insert a balloon filled with dry Nitrogen/Argon into the reagent bottle septum to prevent a vacuum from forming during withdrawal.
- Withdrawal: Use a gas-tight glass syringe with a long stainless steel needle.
- Transfer: Inject the reagent directly into the solvent of the receiving flask.
 - Expert Tip: If the needle tip drips, do not wipe it. Wiping introduces moisture and fibers. Let the droplet fall into a waste beaker inside the hood.

Reaction Setup Workflow



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Figure 2: Operational workflow for handling moisture-sensitive isotopic reagents.

Part 5: Emergency Procedures

Spill Management

In the event of a spill, the priority is neutralizing the corrosive fumes (HCl) and preventing the spread of the fluorinated organic residue.

- Evacuate: Clear the immediate area to allow the ventilation system to clear the lachrymatory vapors.
- PPE: Wear a full-face respirator with acid gas cartridges (Type E or ABEK) if outside a fume hood. Double-glove (Nitrile under Neoprene).

- Neutralization:
 - Do NOT use water directly (causes violent splashing/fuming).^{[2][3]}
 - Cover the spill with a mixture of sodium bicarbonate (NaHCO_3) and an inert absorbent (vermiculite/sand).
 - The bicarbonate will slowly neutralize the acid chloride and the generated HCl.
- Disposal: Collect the solid slurry into a container labeled "Corrosive Organic Waste (Fluorinated)."

First Aid

- Eye Contact: Immediate irrigation is critical.^[4] Flush for 15+ minutes. The lachrymatory effect causes blepharospasm (involuntary eyelid closing); eyelids must be forcibly held open.
- Skin Contact: Wash with soap and water.^{[3][5][6][7]} Do not use alcohol, as it may increase skin absorption of the fluorinated moiety.
- Inhalation: Move to fresh air immediately. If breathing is labored, supplemental oxygen should be administered by trained personnel.

References

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